

Commercial suppliers of Ethyl 2-aminopyrimidine-5-carboxylate

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Compound of Interest

Compound Name: Ethyl 2-aminopyrimidine-5-carboxylate

Cat. No.: B112800

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An In-depth Technical Guide to **Ethyl 2-aminopyrimidine-5-carboxylate** for Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-aminopyrimidine-5-carboxylate is a heterocyclic organic compound that serves as a crucial building block in the synthesis of a wide array of biologically active molecules.^[1] Its pyrimidine core is a key structural motif found in numerous pharmaceuticals, including antiviral, antihypertensive, and anticancer agents.^[2] This technical guide provides a comprehensive overview of the commercial availability of **Ethyl 2-aminopyrimidine-5-carboxylate**, its physicochemical properties, and its applications in research and drug development.

Commercial Suppliers and Product Specifications

The following tables summarize the key commercial suppliers of **Ethyl 2-aminopyrimidine-5-carboxylate** and their respective product specifications. This data is intended to facilitate the procurement of this compound for research and development purposes.

Table 1: Commercial Suppliers of **Ethyl 2-aminopyrimidine-5-carboxylate**

Supplier	Country	Contact Information	Notes
Fluorochem (via CymitQuimica)	Spain	--INVALID-LINK--	Products are intended for laboratory use only.[3]
Shanghai Yuanye Bio-Technology Co., Ltd.	China	--INVALID-LINK--	Offers the product for pharmaceutical applications.[4]
Aldlab Chemicals, LLC	USA	Technical support available	Provides MSDS and Certificate of Analysis. [5]

Table 2: Product Specifications

Supplier	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance
Fluorochem (via CymitQuimica)	98%[3]	57401-76-0[3]	C7H9N3O2[3]	167.168[3]	Solid[3]
Shanghai Yuanye Bio-Technology Co., Ltd.	97%[4]	57401-76-0[4]	C7H9N3O2	Not Specified	White powder[4]
Aldlab Chemicals, LLC	95%[5]	57401-76-0[5]	C7H9N3O2[5]	167.17[5]	Not Specified

Table 3: Physicochemical Properties

Property	Value	Source
IUPAC Name	ethyl 2-aminopyrimidine-5-carboxylate	PubChem[6]
InChIKey	GCGQBUJYXVSZBS-UHFFFAOYSA-N	PubChem[6]
SMILES	<chem>CCOC(=O)c1cnc(N)nc1</chem>	Aldlab Chemicals[5]
XLogP3	0.2	PubChem[6]

Synthesis and Experimental Protocols

The synthesis of **Ethyl 2-aminopyrimidine-5-carboxylate** and its derivatives is a topic of significant interest in medicinal chemistry. While specific, detailed protocols from suppliers are not publicly available, the scientific literature provides valuable insights into general synthetic methodologies.

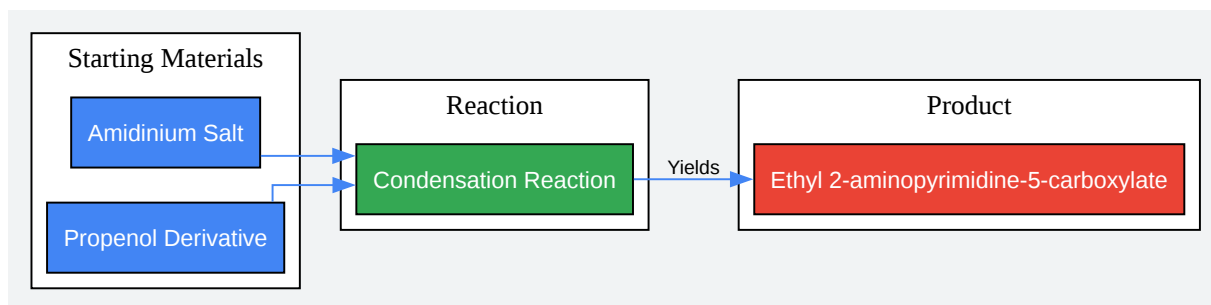
General Synthesis of 2-Substituted Pyrimidine-5-Carboxylic Esters

A common method for synthesizing 2-substituted pyrimidine-5-carboxylic esters involves the reaction of amidinium salts with a suitable precursor. One such method utilizes the sodium salt of 3,3-dimethoxy-2-methoxycarbonylpropen-1-ol, which reacts with a variety of amidinium salts to yield the corresponding pyrimidine derivatives in moderate to excellent yields.[7] This approach is valued for its high-yielding and direct nature, allowing for the synthesis of pyrimidines without substitution at the 4-position.[7]

Key Steps in a Representative Synthesis:

- **Preparation of the Precursor:** The sodium salt of 3,3-dimethoxy-2-methoxycarbonylpropen-1-ol is prepared by condensing methyl formate with methyl 3,3-dimethoxypropionate in the presence of sodium hydride.[7]
- **Condensation Reaction:** The prepared sodium salt is then reacted with an appropriate amidinium salt. This condensation reaction forms the pyrimidine ring.

- **Workup and Purification:** The reaction mixture is then subjected to a standard workup procedure, which may include extraction and evaporation, followed by purification, often through recrystallization, to yield the final product.[8]



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Caption: General workflow for the synthesis of pyrimidine esters.

Applications in Drug Discovery and Development

Ethyl 2-aminopyrimidine-5-carboxylate is a versatile intermediate in the synthesis of more complex molecules with potential therapeutic applications. The 2-aminopyrimidine scaffold is a common feature in a variety of pharmacologically active compounds.

Role as a Chemical Intermediate

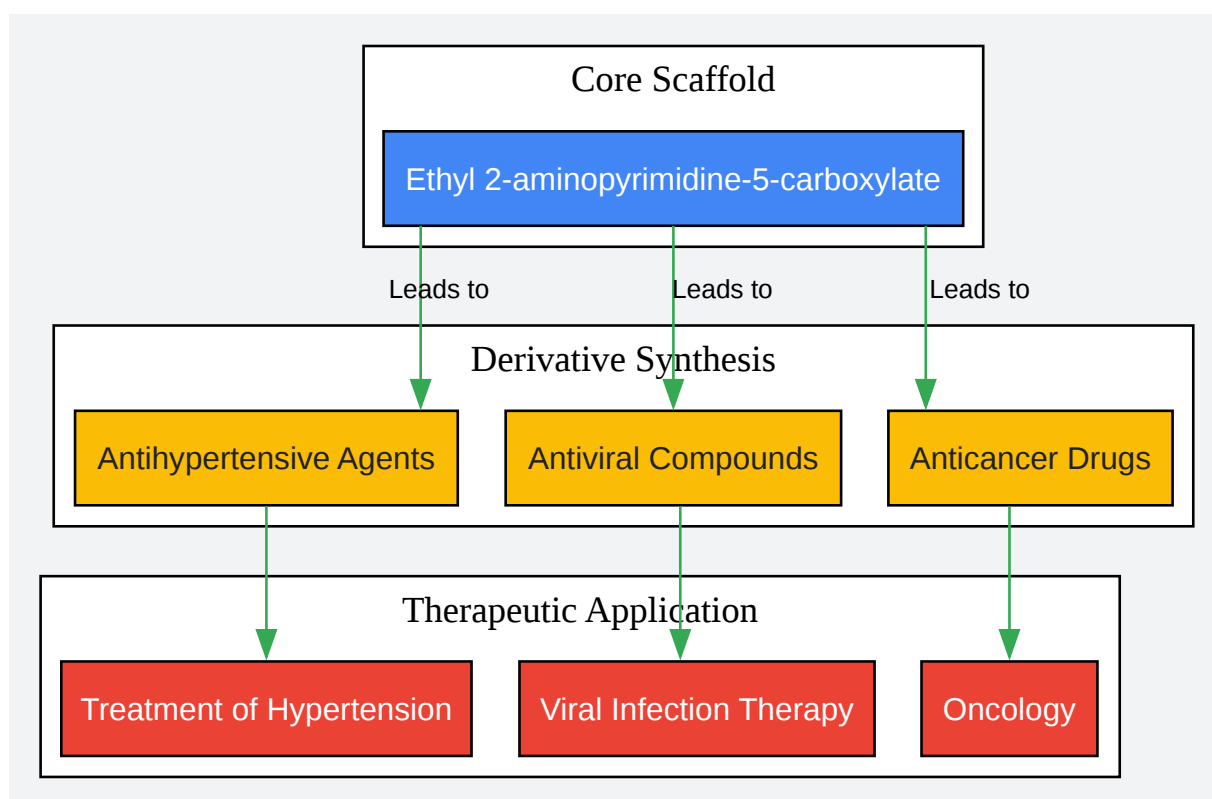
The primary application of **Ethyl 2-aminopyrimidine-5-carboxylate** is as a starting material or intermediate in multi-step organic synthesis. Its functional groups—the amino group and the carboxylate ester—provide reactive sites for further chemical modifications, allowing for the construction of diverse molecular architectures.

Derivatives of pyrimidine-5-carboxylic acid have been investigated for a range of biological activities, including:

- Antihypertensive properties[2]
- Antiviral activity[2]

- Anticancer potential[1]

The synthesis of novel derivatives often involves the modification of the 2-amino group or the 5-carboxylate group to explore structure-activity relationships and optimize for desired pharmacological properties.



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Caption: Role in the development of therapeutic agents.

Safety and Handling

Ethyl 2-aminopyrimidine-5-carboxylate is classified with several hazard statements, including H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[6] It is intended for research and development use only and not for medicinal, household, or other uses.[9] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound.[9] Store in a well-ventilated place and keep the container tightly closed.[9]

Conclusion

Ethyl 2-aminopyrimidine-5-carboxylate is a readily available chemical intermediate with significant applications in the field of medicinal chemistry and drug discovery. Its versatile structure allows for the synthesis of a wide range of derivatives with potential therapeutic value. This guide provides researchers and drug development professionals with the necessary information to source and utilize this important compound in their work.

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